

molecular structure and functional groups of 3-(3-Formylphenyl)-5-hydroxybenzoic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(3-Formylphenyl)-5-hydroxybenzoic acid

CAS No.: 1261954-30-6

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Technical Guide: 3-(3-Formylphenyl)-5-hydroxybenzoic Acid

Molecular Architecture, Synthesis, and Functional Applications

Executive Summary

3-(3-Formylphenyl)-5-hydroxybenzoic acid is a heterofunctional biphenyl scaffold characterized by three distinct reactive centers: a carboxylic acid, a phenolic hydroxyl, and an aldehyde. This triad of functional groups makes it a high-value intermediate in Reticular Chemistry (for Metal-Organic Frameworks and Covalent Organic Frameworks) and Medicinal Chemistry (as a pharmacophore for URAT1 and MMP-3 inhibitors).

This guide provides a rigorous analysis of its structural properties, synthetic pathways, and supramolecular utility, designed for researchers in drug discovery and materials science.

Molecular Identity & Structural Architecture[1][2]

Nomenclature and Classification[1][2][3][4]

- IUPAC Name: 3'-formyl-5-hydroxy[1,1'-biphenyl]-3-carboxylic acid
- Chemical Formula:
- Molecular Weight: 242.23 g/mol
- Core Scaffold: 1,3,5-substituted benzene linked to a 1,3-substituted benzene (meta-meta coupled biphenyl).

3D Conformational Analysis

Unlike planar fused ring systems (e.g., naphthalene), this biphenyl system exhibits a non-planar geometry due to steric repulsion between the ortho-hydrogens across the C1-C1' bond.

- Torsion Angle: The dihedral angle between the two phenyl rings typically ranges from 35° to 45° in solution, restricting π -conjugation compared to planar systems.
- Electronic Effects: The molecule features a "Push-Pull" electronic system:
 - Ring A (Acid/Phenol): The phenolic -OH is an electron donor (+M effect), while the -COOH is an electron withdrawer (-M effect).
 - Ring B (Aldehyde): The formyl group is strongly electron-withdrawing.

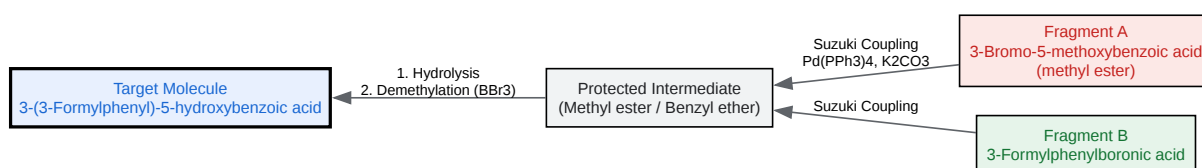
Functional Group Profiling

Functional Group	Position	pKa (Est.)	Reactivity Profile	Primary Application
Carboxylic Acid	C3 (Ring A)	~4.2	Coordination, Esterification	MOF node anchoring; Salt formation
Phenol	C5 (Ring A)	~9.9	H-bond Donor/Acceptor, Electrophilic sub.	Solubility enhancement; Post-synthetic modification
Aldehyde	C3' (Ring B)	N/A	Condensation (Schiff base), Oxidation	COF linkage; Pharmacophore warhead

Synthetic Methodology

The synthesis of **3-(3-Formylphenyl)-5-hydroxybenzoic acid** relies on palladium-catalyzed cross-coupling to construct the biphenyl bond. The most robust protocol involves a Suzuki-Miyaura coupling followed by controlled deprotection.

Retrosynthetic Analysis (DOT Diagram)



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Figure 1: Retrosynthetic strategy decoupling the biphenyl core into aryl halide and aryl boronic acid fragments.

Optimized Synthetic Protocol

Step 1: Protection (If necessary) To prevent catalyst poisoning by the free phenol or acid, the starting material (3-bromo-5-hydroxybenzoic acid) is often converted to methyl 3-bromo-5-methoxybenzoate.

Step 2: Suzuki-Miyaura Coupling

- Reagents: Methyl 3-bromo-5-methoxybenzoate (1.0 eq), 3-Formylphenylboronic acid (1.2 eq).
- Catalyst:

(3-5 mol%) or

.
- Base/Solvent:

(2.0 eq) in Dioxane/Water (4:1).
- Conditions: Reflux (90-100°C) for 12-24 hours under Argon.
- Mechanism: Oxidative addition of Pd to the aryl bromide, transmetalation with the boronate, and reductive elimination to form the C-C bond.

Step 3: Deprotection

- Hydrolysis: LiOH in THF/H₂O to cleave the methyl ester to the acid.
- Demethylation:

in DCM at -78°C to 0°C to cleave the methyl ether to the phenol. Note: The aldehyde must be protected as an acetal if harsh reduction conditions are feared, but BBr₃ is generally compatible with aldehydes under controlled conditions.

Applications in Drug Discovery & Materials Science

Medicinal Chemistry (Pharmacophore)

This scaffold is a structural analog to several bioactive biphenyls.

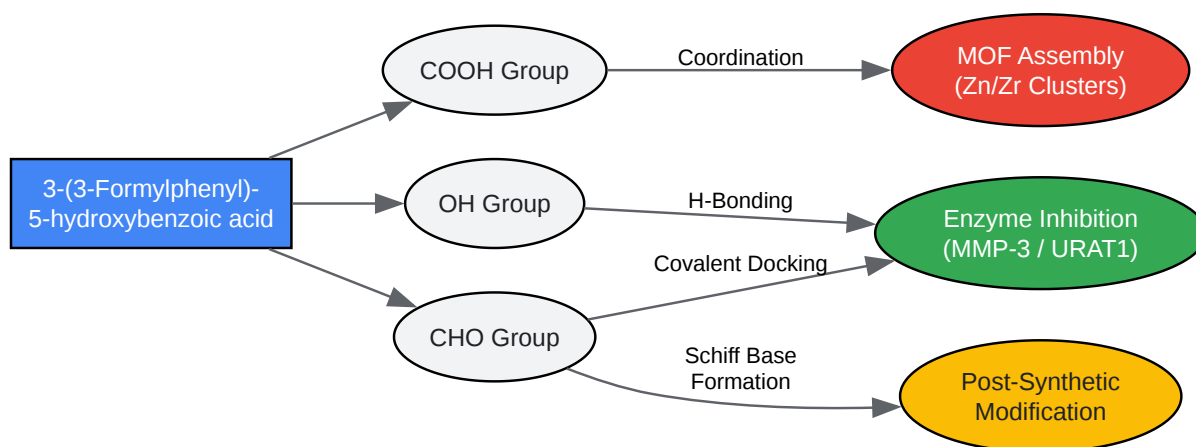
- **URAT1 Inhibitors:** Biphenyl carboxylic acids are known to inhibit Urate Transporter 1 (URAT1). The addition of the 3'-formyl group allows for covalent docking or further derivatization into oximes/hydrazones to optimize binding affinity.
- **MMP-3 Inhibition:** The biphenyl moiety fits into the S1' hydrophobic pocket of Matrix Metalloproteinases, while the carboxylic acid chelates the catalytic Zinc ion. The 5-hydroxyl group provides an additional H-bond anchor point to the enzyme backbone.

Reticular Chemistry (MOFs & COFs)

This molecule is a "privileged linker" for constructing functional porous materials.

- **Multivariate MOFs:** The carboxylic acid drives the assembly of the secondary building unit (SBU), while the aldehyde remains uncoordinated, pointing into the pore. This allows for Post-Synthetic Modification (PSM)—converting the aldehyde into an amine, imine, or alcohol after the crystal has formed, altering pore polarity without collapsing the structure.
- **COF Formation:** The aldehyde and hydroxyl groups can participate in keto-enamine linkages, creating highly stable 2D sheets.

Signal Transduction / Interaction Map



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Figure 2: Functional mapping of the molecule's reactive sites to specific applications.

Characterization & Safety

Analytical Fingerprint

- NMR (DMSO-d₆):
 - Aldehyde proton (-CHO): Singlet at ~10.1 ppm.
 - Carboxylic acid (-COOH): Broad singlet at ~13.0 ppm.
 - Phenolic (-OH): Singlet at ~9.8 ppm (exchangeable).
 - Aromatic region: Multiplets between 7.0–8.2 ppm.
- IR Spectroscopy:
 - : Broad band 3200–3500 cm⁻¹.
 - Acid: ~1680–1700 cm⁻¹.
 - Aldehyde: ~1695–1710 cm⁻¹ (often overlapping or distinct shoulder).

Handling Protocols

- Stability: The aldehyde is susceptible to oxidation (to dicarboxylic acid) in air. Store under inert gas (Nitrogen/Argon) at 2-8°C.
- Safety: Irritant to eyes and respiratory system. Standard PPE (gloves, goggles, fume hood) is mandatory.

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- To cite this document: BenchChem. [molecular structure and functional groups of 3-(3-Formylphenyl)-5-hydroxybenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6396854/docs#molecular-structure-and-functional-groups-of-3-3-formylphenyl-5-hydroxybenzoic-acid\]](https://www.benchchem.com/product/b6396854/docs#molecular-structure-and-functional-groups-of-3-3-formylphenyl-5-hydroxybenzoic-acid)

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